# Application Notes and Protocols for 1-(4-Methoxy-2-methyl-phenyl)-piperazine

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(4-Methoxy-2-methyl-phenyl)-piperazine* |
| *CAS No.:* | *59803-92-8* |
| *Cat. No.:* | *B1246704* |

*Get Quote*

## Introduction

**1-(4-Methoxy-2-methyl-phenyl)-piperazine** is a substituted phenylpiperazine derivative with potential applications in neuroscience research and drug development. As with any research chemical, understanding its physicochemical properties, stability, and handling requirements is paramount to ensure experimental integrity, reproducibility, and, most importantly, the safety of laboratory personnel. This document provides a comprehensive guide to the handling and storage of this compound, grounded in established principles of chemical safety and informed by data on analogous structures. The protocols herein are designed for researchers, scientists, and drug development professionals.

## Physicochemical Properties and Intrinsic Stability

A thorough understanding of the inherent properties of **1-(4-Methoxy-2-methyl-phenyl)-piperazine** is the foundation for developing appropriate handling and storage procedures.

Table 1: Physicochemical Data for **1-(4-Methoxy-2-methyl-phenyl)-piperazine**

© 2026 BenchChem. All rights reserved.

| Property | Value | Source |
|---|---|---|
| IUPAC Name | 1-(4-methoxy-2-methylphenyl)piperazine | PubChem[1] |
| CAS Number | 59803-92-8 | PubChem[1] |
| Molecular Formula | $C_{12}H_{18}N_2O$ | PubChem[1] |
| Molecular Weight | 206.28 g/mol | PubChem[1] |
| Appearance | Pale yellow to yellow liquid or low melting solid | Inferred from analogs[2] |
| Melting Point | 42-47 °C (for 1-(4-methoxyphenyl)piperazine) | Sigma-Aldrich |
| Boiling Point | 344 °C at 760 mmHg (for 1-(4-methoxyphenyl)piperazine) | Home Sunshine Pharma[2] |

The structure of **1-(4-Methoxy-2-methyl-phenyl)-piperazine**, featuring a methoxy-activated aromatic ring and a piperazine moiety, predisposes it to several degradation pathways. Phenylpiperazine derivatives are known to be susceptible to hydrolysis, oxidation, and photodegradation.[3] The electron-donating methoxy and methyl groups on the phenyl ring can increase the susceptibility of the aromatic system to oxidative degradation. Aromatic amines, in general, can undergo complex oxidative reactions, potentially forming colored impurities and toxic byproducts.[4][5]

Furthermore, a study on the stability of synthetic piperazines in human whole blood revealed that 1-(4-methoxyphenyl)-piperazine, a close structural analog, was the least stable among the tested compounds, becoming undetectable after six months of storage at both room temperature and 4°C.[6] This highlights the critical need for stringent storage conditions to preserve the integrity of **1-(4-Methoxy-2-methyl-phenyl)-piperazine**.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1-(4-Methoxy-2-methyl-phenyl)-piperazine** is not readily available, data from analogous compounds, such as 1-(4-

© 2026 BenchChem. All rights reserved.

methoxyphenyl)piperazine, indicate that it should be handled as a hazardous substance.[7][8]

Primary Hazards:

- Skin Irritation: Likely to cause skin irritation upon contact.[7][8]
- Eye Irritation: Causes serious eye irritation.[7][8]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[7][8]

Causality of Hazards: The basic nitrogen atoms of the piperazine ring can cause irritation to skin and mucous membranes. The aromatic amine functionality also contributes to its toxicological profile.

Mandatory Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles or a full-face shield are required to protect against splashes.
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or perforation before use.
- Body Protection: A standard laboratory coat is required. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron or coveralls should be used.
- Respiratory Protection: All handling of the compound should be performed in a certified chemical fume hood to avoid inhalation of vapors or aerosols.

# Storage Protocols

The inherent instability of phenylpiperazine derivatives necessitates strict adherence to the following storage protocols to minimize degradation and ensure the compound's purity over time.

## Short-Term Storage (Up to 1 month)

For routine laboratory use, short-term storage under controlled conditions is acceptable.

© 2026 BenchChem. All rights reserved.

- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: The vial should be tightly sealed to minimize exposure to air and moisture. For frequent use, consider flushing the headspace of the vial with an inert gas like argon or nitrogen before resealing.
- Light: The compound should be stored in an amber glass vial to protect it from light.[9] If an amber vial is not available, the clear vial should be wrapped in aluminum foil or stored in a light-blocking secondary container.

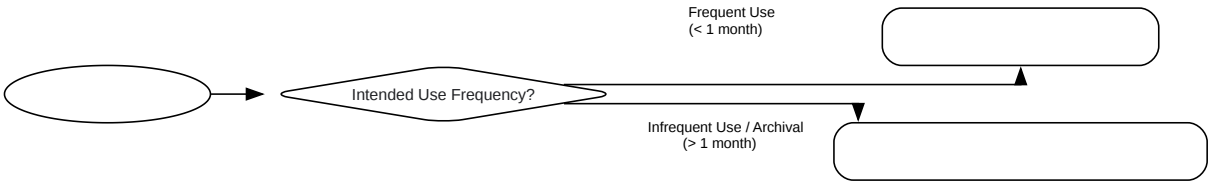
## Long-Term Storage (Greater than 1 month)

For archival purposes or infrequent use, more stringent storage conditions are required to ensure long-term stability.

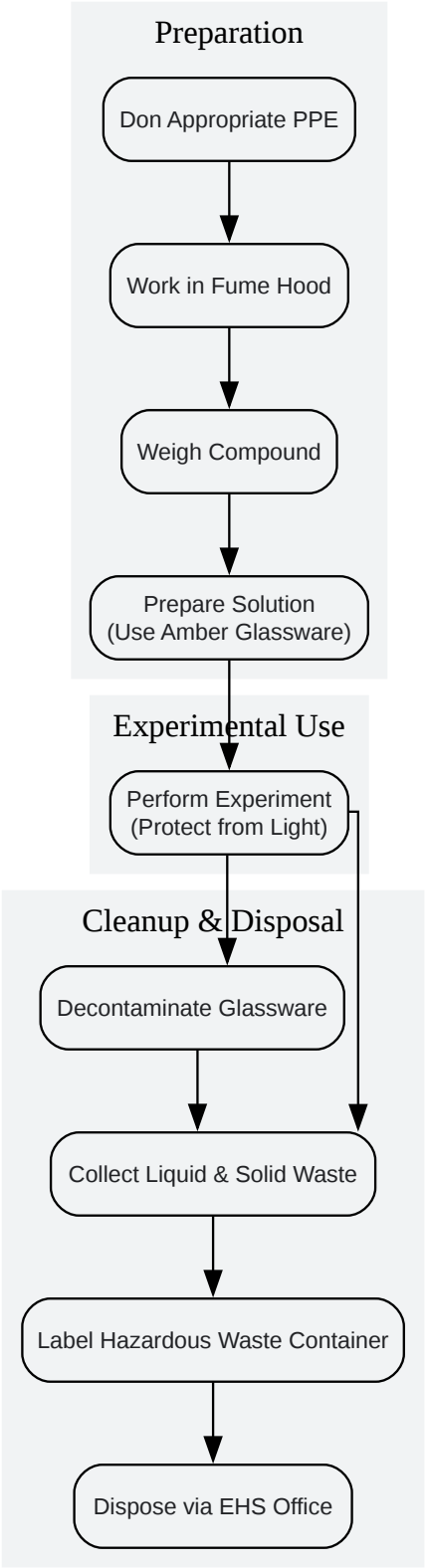
- Temperature: Store in a freezer at -20°C or below.
- Atmosphere: The compound should be stored under an inert atmosphere (argon or nitrogen). This is critical to prevent oxidative degradation.[4] Consider aliquoting the compound into smaller, single-use vials to avoid repeated freeze-thaw cycles and minimize exposure to air and moisture upon opening.
- Light: As with short-term storage, absolute protection from light is essential.[9] Utilize amber vials stored in a dark freezer.

Logical Workflow for Storage Decision:

© 2026 BenchChem. All rights reserved.




© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Standard workflow for the safe laboratory use and disposal of **1-(4-Methoxy-2-methyl-phenyl)-piperazine**.

## Incompatible Materials

To prevent hazardous reactions, avoid storing or mixing **1-(4-Methoxy-2-methyl-phenyl)-piperazine** with the following:

- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Strong Acids: As a base, it will react exothermically with strong acids.
- Acid Chlorides and Anhydrides: Can undergo acylation reactions.

It is also prudent to avoid contact with certain plastics and elastomers that may be degraded by aromatic amines or piperazine derivatives. Consult a chemical compatibility chart for specific materials.

## Conclusion

**1-(4-Methoxy-2-methyl-phenyl)-piperazine** is a valuable research chemical that requires careful handling and storage to ensure user safety and compound stability. The key principles are to minimize exposure to air, light, and moisture, and to always use appropriate personal protective equipment. By adhering to the protocols outlined in this document, researchers can confidently and safely incorporate this compound into their experimental workflows.

## References

- PubChem. Compound Summary for CID 10750797, 1-(4-Methoxy-2-methylphenyl)piperazine. National Center for Biotechnology Information. [Link]
- Isaac Scientific Publishing. (2019). The Stability Study of a Novel Phenylpiperazine Derivative. Modern Organic Chemistry Research, 4(1), 1-12. [Link]
- Home Sunshine Pharma. 1-(4- Methoxyphenyl)piperazine CAS 38212-30-5. [Link]
- Li, W., et al. (2023). Unexpected side reactions dominate the oxidative transformation of aromatic amines in the Co(II)/peracetic acid system. PNAS, 120(46), e2308764120. [Link]

© 2026 BenchChem. All rights reserved.

- Chan, A. W. Y., et al. (2018). Stability of Synthetic Piperazines in Human Whole Blood. Journal of analytical toxicology, 42(2), 106-113. [Link]
- World Health Organization. (1999). Guidelines for safe disposal of unwanted pharmaceuticals in and after emergencies. [Link]

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. 1-(4-Methoxy-2-methylphenyl)piperazine | C12H18N2O | CID 10750797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(4- Methoxyphenyl)piperazine CAS 38212-30-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. isaacpub.org [isaacpub.org]
- 4. Unexpected side reactions dominate the oxidative transformation of aromatic amines in the Co(II)/peracetic acid system - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Studies on the Oxidation of Aromatic Amines Catalyzed by Trametes versicolor Laccase - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Stability of Synthetic Piperazines in Human Whole Blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. ossila.com [ossila.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-(4-Methoxy-2-methyl-phenyl)-piperazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246704/docs#application-notes-and-protocols-for-1-4-methoxy-2-methyl-phenyl-piperazine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.